

The Enzymatic Function of Agarase: A Technical Guide

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Compound of Interest

Compound Name: Agarase

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Executive Summary

Agarases are a class of glycoside hydrolase enzymes that catalyze the hydrolysis of agar, a complex polysaccharide derived from the cell walls of red algae.[1] The enzymatic degradation of agar into smaller oligosaccharides has garnered significant interest due to the diverse biological activities of these products, including antioxidant, anti-tumor, and immunomodulatory effects.[1][2] This guide provides a comprehensive overview of the enzymatic function of **agarases**, their classification, biochemical properties, and standard methodologies for their study. It is intended to serve as a technical resource for professionals engaged in enzyme technology, molecular biology, and pharmaceutical research.

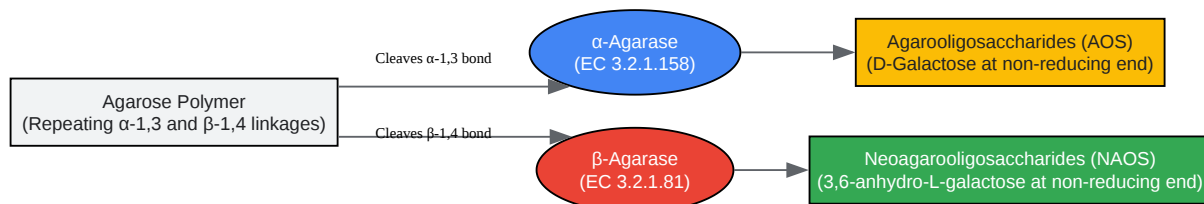
Enzymatic Function and Classification

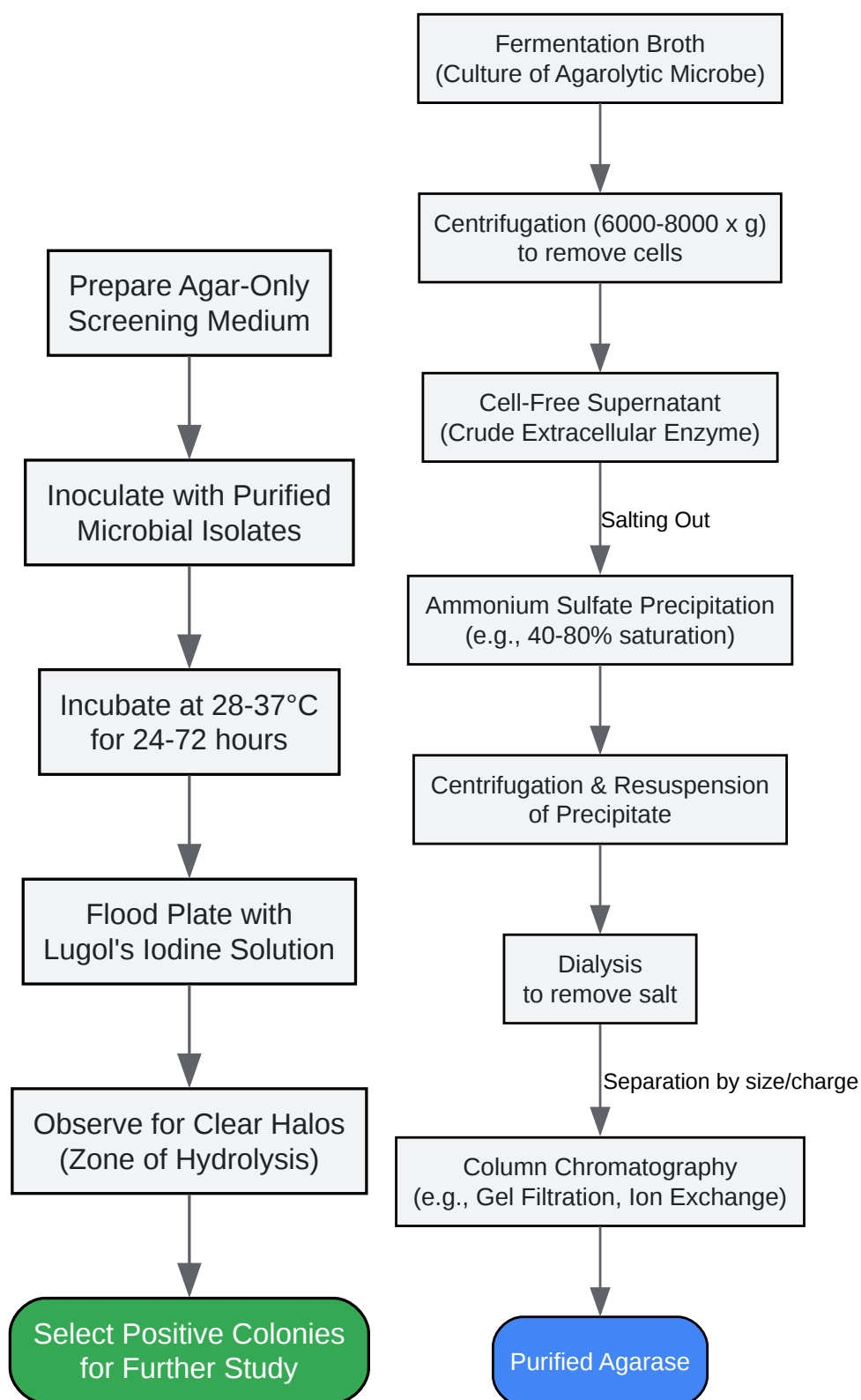
Agar is a heterogeneous polysaccharide composed of two main components: agarose and agaropectin. Agarose, the gelling fraction, is a linear polymer composed of repeating disaccharide units of D-galactose and 3,6-anhydro-L-galactopyranose.[3] These units are linked by alternating α -1,3 and β -1,4 glycosidic bonds.[3]

Agarases are classified into two major groups based on their specific mode of action on the agarose backbone.

- **α -Agarase** (E.C. 3.2.1.158): This enzyme specifically cleaves the α -1,3 glycosidic linkages in agarose. The hydrolysis yields a series of agarooligosaccharides (AOS), which have a D-galactose residue at their non-reducing end.
- **β -Agarase** (E.C. 3.2.1.81): This is the more commonly reported type of **agarase**, which hydrolyzes the β -1,4 glycosidic linkages. This reaction produces neoagarooligosaccharides (NAOS), characterized by a 3,6-anhydro-L-galactose residue at the non-reducing end.

The classification of **β -agarases** is further refined based on amino acid sequence similarities into several Glycoside Hydrolase (GH) families, primarily GH16, GH50, and GH86. In contrast, all known **α -agarases** belong to the GH96 family.





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